

# Chlorpyrifos-d10: Key Properties and Solubility Data

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## Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

Cat. No.: S804346

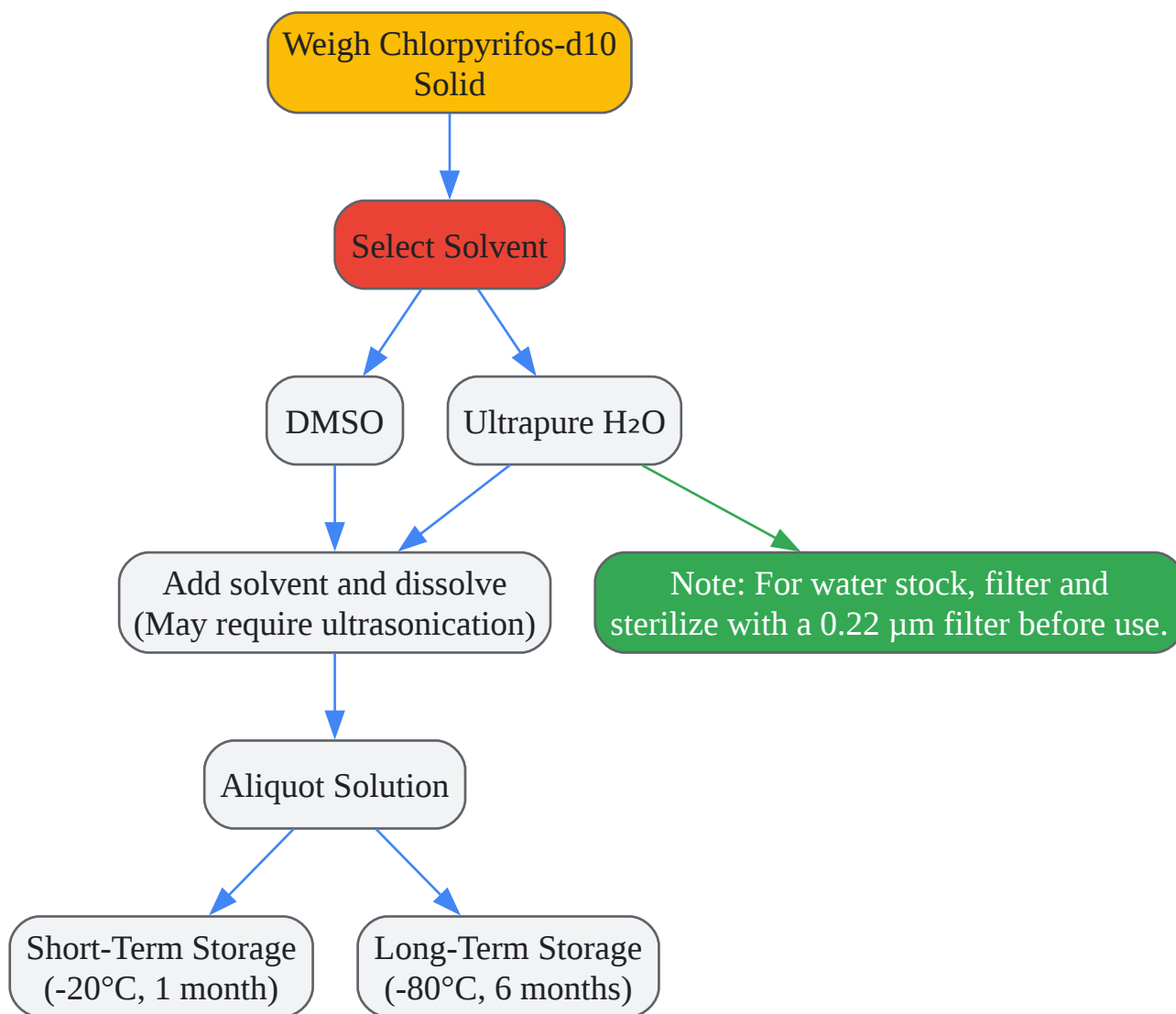
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The table below summarizes the fundamental physicochemical and solubility data for **Chlorpyrifos-d10**, the deuterium-labeled analog used as an internal standard [1].

Property	Value / Information
CAS No.	285138-81-0 [1]
Molecular Formula	$C_9HD_{10}Cl_3NO_3PS$ [1]
Molecular Weight	360.65 g/mol [1]
Appearance	White to off-white solid [1]
Research Application	Deuterium-labeled tracer and internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [1]
Solubility in Water	100 mg/mL (277.28 mM) [1]
Solubility in DMSO	50 mg/mL (138.64 mM) [1]

## Information Limitations and Methodology Guidance

The available data is from a commercial supplier's datasheet and lacks experimental details such as temperature, measurement method, or solvent characterization [1]. Here is a general framework for preparing stock solutions based on common laboratory practice:



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## Research Considerations

- **Use as an Internal Standard:** **Chlorpyrifos-d10** is primarily used as a stable isotope-labeled internal standard to improve accuracy in quantifying native chlorpyrifos in complex matrices via GC-MS or LC-MS [1]. This application is distinct from biological activity studies.

- **Refer to Native Compound Data:** For insights into hydrolysis, photolysis, or biodegradation kinetics, you may consult literature on the non-labeled compound, **Chlorpyrifos** (CAS 2921-88-2) [2] [3]. However, note that deuterium substitution can subtly alter physicochemical properties.

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## References

1. Chlorpyrifos-d10 | Stable Isotope [medchemexpress.com]
2. Chlorpyrifos | Muscarinic Antagonist [medchemexpress.com]
3. Mechanism and kinetics of chlorpyrifos co-metabolism ... - PMC [pmc.ncbi.nlm.nih.gov]

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